

Phorate Oxon: A Technical Guide to its Chemical Structure, Properties, and Analysis

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Compound of Interest

Compound Name: Phoratoxon

Cat. No.: B113761

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Abstract

Phorate oxon is the primary toxic metabolite of the organophosphate insecticide phorate. Its mechanism of action involves the irreversible inhibition of acetylcholinesterase (AChE), a critical enzyme in the nervous system. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and analytical methodologies for phorate oxon. Detailed experimental protocols for its analysis, along with a summary of its metabolic pathway and mechanism of action, are presented to support research and development activities in toxicology and drug development.

Chemical Structure and Identification

Phorate oxon, with the IUPAC name O,O-Diethyl S-(ethylthiomethyl) phosphorothioate, is the oxygen analog of phorate. The thione sulfur in phorate is replaced by an oxygen atom, a bioactivation that significantly increases its toxicity.

- Chemical Formula: C₇H₁₇O₃PS₂
- Molecular Weight: 244.31 g/mol
- CAS Number: 2600-69-3
- SMILES: CCOP(=O)(OCC)SCSCC

- InChI Key: FMXFZNGITFNSAG-UHFFFAOYSA-N

Physicochemical Properties

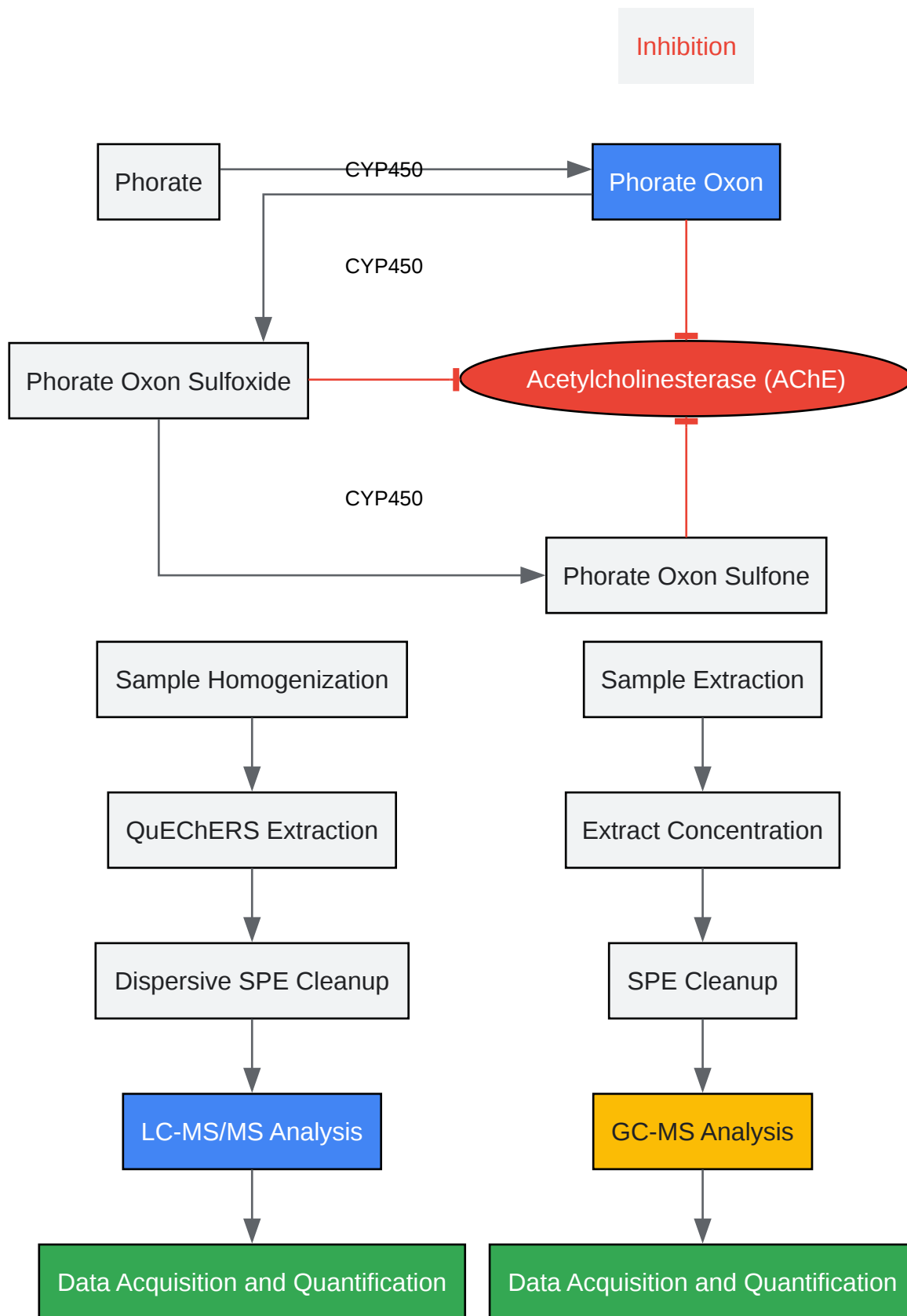
A summary of the key physicochemical properties of phorate oxon is provided in the table below. These properties are crucial for understanding its environmental fate, transport, and toxicokinetics.

Property	Value	Source(s)
Molecular Weight	244.31 g/mol	[1]
Boiling Point	118-120 °C at 0.8 mmHg	[2]
Melting Point	Data not available	
Density	1.16 g/mL	[3]
Vapor Pressure	0.0008 mmHg at 20 °C	[3]
Water Solubility	50 mg/L (for phorate)	[1][2]
Flash Point	160 °C (open cup)	[3]

Mechanism of Action and Metabolism

The primary mechanism of toxicity for phorate oxon is the inhibition of acetylcholinesterase (AChE). This enzyme is responsible for the hydrolysis of the neurotransmitter acetylcholine in synaptic clefts. Inhibition of AChE leads to an accumulation of acetylcholine, resulting in overstimulation of cholinergic receptors and subsequent neurotoxic effects.

Phorate itself is bioactivated to phorate oxon in the liver by cytochrome P450 (CYP) enzymes. Phorate oxon can be further metabolized to phorate oxon sulfoxide and phorate oxon sulfone, which are also potent AChE inhibitors.



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References

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- To cite this document: BenchChem. [Phorate Oxon: A Technical Guide to its Chemical Structure, Properties, and Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b113761#phorate-oxon-chemical-structure-and-properties]

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